Technical Guide: Liquid Crystal Phase Behavior of Cholesteryl Palmitelaidate

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Compound of Interest		
Compound Name:	*Cholesteryl palmitelaidate*	
CAS No.:	*102679-72-1*	
Cat. No.:	*B010240*	*Get Quote*

Executive Summary

Cholesteryl palmitelaidate (CPE) is the ester of cholesterol and palmitelaidic acid (trans-9-hexadecenoic acid). Unlike its cis-isomer (cholesteryl palmitoleate) or its saturated analog (cholesteryl palmitate), CPE occupies a unique region in lipid thermodynamics. The trans double bond at the

position introduces a geometric rigidity that mimics saturated fatty acids while retaining unsaturation.

This guide delineates the mesomorphic (liquid crystal) behavior of CPE, emphasizing its monotropic and enantiotropic phase transitions. Understanding these transitions is critical for applications in liposomal drug delivery systems, where membrane fluidity and packing density determine encapsulation efficiency, and in atherosclerosis research, where the physical state of cholesteryl ester droplets influences macrophage uptake.

Molecular Architecture & Thermodynamics

The phase behavior of CPE is governed by the conflict between the rigid steroid nucleus and the flexible fatty acyl chain.

Structural Impact of the Trans Double Bond

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- Steroid Nucleus: The fused tetracyclic ring system provides a rigid, planar core that drives the formation of layered (smectic) and helical (cholesteric) supramolecular structures.
- Acyl Chain:
  - Palmitate (C16:0): Fully extended, all-trans conformation allows maximum Van der Waals packing. High

    .
  - Palmitoleate (C16:1 cis): The cis bond introduces a ~30° kink, disrupting packing and lowering transition temperatures significantly.
  - Palmitelaidate (C16:1 trans): The trans bond maintains a pseudo-linear chain geometry similar to the saturated form but with a distinct "step" in the chain. This allows CPE to pack more efficiently than the cis isomer, resulting in higher transition temperatures and a broader mesophase range.

Crystallographic Data

X-ray diffraction studies (Srivastava & Craven) reveal that CPE exhibits polymorphism.

- Form I: Monoclinic, Space Group

  .[1][2] Isostructural with cholesteryl palmitoleate.[1]
- Form II: Monoclinic, Space Group

  .[1][2] Unique to the trans isomer.
- Packing: Molecules arrange in bilayers with antiparallel packing of the steroid cores, a prerequisite for Smectic A formation.

Phase Behavior Characterization[3][4][5]

CPE exhibits a sequence of thermotropic phase transitions:

Comparative Thermal Transitions (DSC Data)

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The following table synthesizes differential scanning calorimetry (DSC) data, highlighting the "Trans Effect."

Compound	Acyl Chain	Melting Point ( )	Smectic Cholesteric ( )	Cholesteric Isotropic ( )	Phase Nature
Cholesteryl Palmitate	C16:0 (Sat)	77.0 °C	77.5 °C	83.0 °C	Enantiotropic
Cholesteryl Palmitelaidate	C16:1 (trans)	~52 - 55 °C*	~65 °C	~78 °C	Enantiotropic
Cholesteryl Palmitoleate	C16:1 (cis)	45.0 °C	Monotropic	Monotropic	Monotropic**

*Note: Exact values depend on solvent history and purity. Trans isomers consistently melt 10-15°C higher than cis isomers due to efficient packing. **Monotropic: Mesophases are only observed upon cooling from the melt, not on heating.

Mesophase Textures (Polarized Optical Microscopy)

- Smectic A (SmA): Upon cooling from the cholesteric phase, CPE forms a focal conic fan texture. The molecules are arranged in layers with their long axes perpendicular to the layer plane.
- Cholesteric (Ch): Exhibits a planar texture (Grandjean) with oily streaks. This phase possesses a helical supramolecular structure that selectively reflects light (iridescence).

Experimental Protocols

Synthesis of **Cholesteryl Palmitelaidate**

Objective: Synthesize high-purity CPE via Steglich Esterification.

Reagents:

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- Cholesterol (

)
- Palmitelaidic Acid (trans-9-hexadecenoic acid)
- DCC (N,N'-Dicyclohexylcarbodiimide)
- DMAP (4-Dimethylaminopyridine)
- Dichloromethane (dry)

Workflow:

- Dissolution: Dissolve 10 mmol Cholesterol and 11 mmol Palmitelaidic acid in 50 mL dry DCM under

  atmosphere.
- Catalysis: Add 1 mmol DMAP.
- Coupling: Dropwise add 11 mmol DCC dissolved in DCM at 0°C.
- Reaction: Stir at RT for 12-24 hours. Urea precipitate forms.
- Filtration: Filter off dicyclohexylurea (DCU).
- Workup: Wash filtrate with 0.5N HCl, sat.

  , and brine. Dry over

  .
- Purification: Recrystallize 3x from hot acetone/ethanol (1:1) to remove unreacted fatty acids.

Characterization Workflow (DSC & POM)

Protocol:

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- Sample Prep: Load 2-5 mg of recrystallized CPE into an aluminum DSC pan. Seal hermetically.
- Thermal History: Heat to 100°C (Isotropic) to erase thermal history. Hold for 5 min.
- Cooling Scan: Cool at 5°C/min to 0°C. Record exotherms (Isotropic

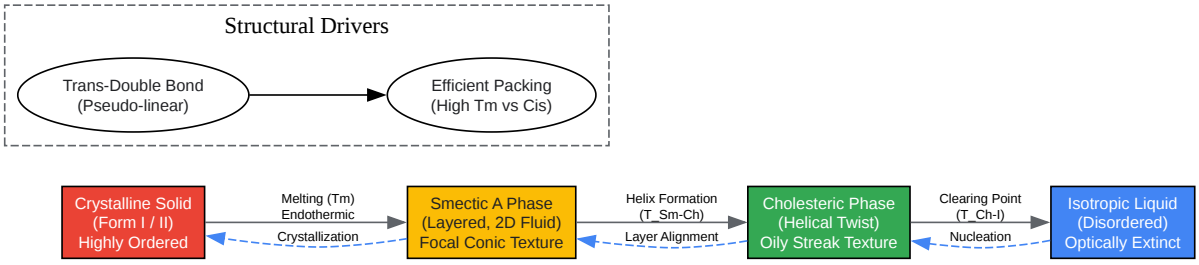
  Ch

  SmA

  Crystal).
- Heating Scan: Heat at 5°C/min to 100°C. Record endotherms.
- Validation: Confirm phase identity using POM with a hot stage. Look for "oily streaks" (Cholesteric) transforming into "focal conics" (Smectic) upon cooling.

Visualization of Phase Logic

The following diagram illustrates the thermodynamic pathway and structural logic of **Cholesteryl Palmitelaidate**.



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Caption: Thermotropic phase transition pathway of **Cholesteryl Palmitelaidate**, driven by the pseudo-linear packing efficiency of the trans-acyl chain.

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